

Preparing PF-06447475 Stock Solutions in DMSO: An Application Note and Protocol

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This document provides a detailed protocol for the preparation of stock solutions of **PF-06447475**, a potent and selective LRRK2 kinase inhibitor, using dimethyl sulfoxide (DMSO) as the solvent. Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction to PF-06447475

PF-06447475 is a small molecule inhibitor of Leucine-rich repeat kinase 2 (LRRK2), a key target in neurodegenerative diseases, particularly Parkinson's disease.[1][2] Accurate preparation of stock solutions is the first critical step in in vitro and in vivo studies investigating its biological effects. DMSO is the recommended solvent for initial stock solution preparation due to the compound's high solubility in it.[1][3][4]

Chemical Properties and Solubility

A summary of the key chemical properties of **PF-06447475** is presented in the table below. This information is essential for accurate calculations and solution preparation.



Property	Value
Molecular Weight	305.33 g/mol [1][3]
Appearance	Solid powder[2][3]
Solubility in DMSO	≥15.25 mg/mL[3], with some sources indicating solubility as high as 61 mg/mL (199.78 mM)[1]. For practical purposes, preparing stock solutions up to 50 mM is readily achievable.
Storage (Solid)	Store at -20°C for long-term stability.[2][3]
Storage (in DMSO)	Aliquot and store at -80°C for up to 6 months or at -20°C for shorter periods.[5] Avoid repeated freeze-thaw cycles.[6][7]

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of PF-06447475 in DMSO.

Materials:

- **PF-06447475** powder
- Anhydrous/molecular sieve-dried DMSO
- Microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Optional: Sonicator

Procedure:



- Pre-handling of Compound: Before opening, briefly centrifuge the vial containing the PF-06447475 powder to ensure all the solid is at the bottom.
- Weighing the Compound: Accurately weigh out a desired amount of PF-06447475. For example, to prepare 1 mL of a 10 mM stock solution, you will need 3.05 mg of the compound.
 - Calculation:
 - Volume (L) x Concentration (mol/L) x Molecular Weight (g/mol) = Mass (g)
 - 0.001 L x 0.01 mol/L x 305.33 g/mol = 0.00305 g = 3.05 mg
- Adding DMSO: Add the appropriate volume of anhydrous DMSO to the vial containing the weighed PF-06447475. To prepare a 10 mM stock solution with 3.05 mg of the compound, add 1 mL of DMSO.
- Dissolution: Tightly cap the vial and vortex thoroughly until the compound is completely dissolved. If necessary, brief sonication in a water bath can aid in dissolution.[4] Visually inspect the solution to ensure no solid particles remain.
- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C for long-term storage.

Calculations for Different Stock Concentrations:

Desired Stock Concentration (mM)	Mass of PF-06447475 for 1 mL of DMSO (mg)
1	0.305
5	1.527
10	3.053
20	6.107
50	15.267



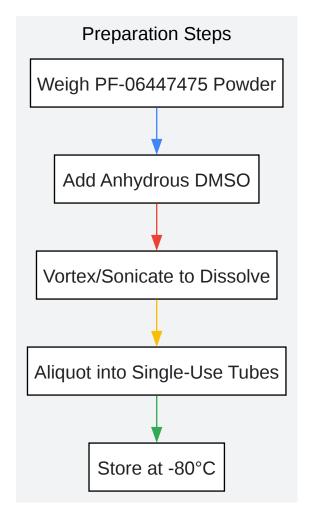


Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the experimental workflow for preparing the stock solution and the signaling pathway in which **PF-06447475** acts.

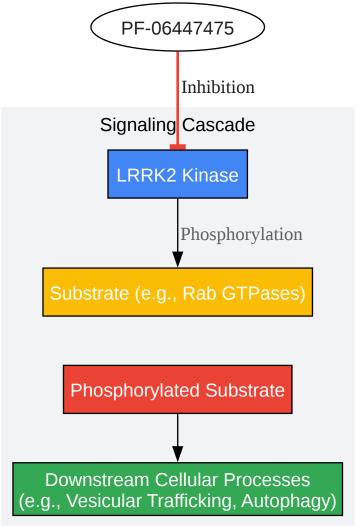


Experimental Workflow for PF-06447475 Stock Solution Preparation





Simplified LRRK2 Signaling Pathway and Inhibition by PF-06447475



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